

# A Technical Guide to the Physical Properties of 2-sec-Butylcyclohexanone

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## Compound of Interest

Compound Name: 2-sec-Butylcyclohexanone

Cat. No.: B081716

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-sec-Butylcyclohexanone** (CAS No. 14765-30-1), a versatile cyclic ketone utilized in the fragrance and flavor industries, as well as in organic synthesis.<sup>[1][2][3]</sup> This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting key data, detailed experimental protocols for its characterization, and visual representations of relevant chemical processes.

## Core Physical and Chemical Data

**2-sec-Butylcyclohexanone**, with the IUPAC name 2-(1-methylpropyl)cyclohexanone, is a colorless to pale yellow liquid.<sup>[1][3]</sup> It possesses a characteristic woody, camphoraceous, and somewhat musty odor.<sup>[4][5][6]</sup> The presence of two stereocenters means it exists as a mixture of diastereomers.<sup>[1]</sup> Key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	154.25 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	76-78 °C at 8 mm Hg	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
~200-221 °C (estimated at atmospheric pressure)	<a href="#">[2]</a> <a href="#">[9]</a>	
Melting Point	<20 °C to 27.18 °C (estimate)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Density	0.911-0.917 g/mL at 20-25 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Refractive Index (n <sub>20/D</sub> )	1.454-1.461	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Water Solubility	222.7 - 577 mg/L at 20 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
LogP (Partition Coefficient)	2.79 - 3.2	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Vapor Pressure	0.06 - 5.52 hPa at 20-25 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Flash Point	82 - 87 °C (181 °F)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

Detailed methodologies for determining the key physical properties of **2-sec-Butylcyclohexanone** are outlined below. These protocols are based on standard laboratory techniques for the characterization of liquid organic compounds.

### Determination of Boiling Point (Reduced Pressure)

The boiling point of **2-sec-Butylcyclohexanone** is typically reported at reduced pressure to avoid decomposition at higher temperatures.

Apparatus:

- Round-bottom flask
- Hickman still head or short-path distillation apparatus

- Thermometer (calibrated)
- Heating mantle with a stirrer
- Vacuum pump and vacuum gauge (manometer)
- Cold trap

Procedure:

- A small sample of **2-sec-Butylcyclohexanone** is placed in the round-bottom flask with a boiling chip.
- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 8 mm Hg).
- The sample is gently heated while stirring.
- The temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer is recorded as the boiling point at that pressure.

## Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium. The volume is adjusted, and the

pycnometer is reweighed.

- The pycnometer is emptied, dried, and filled with **2-sec-Butylcyclohexanone**.
- The filled pycnometer is brought to the same constant temperature as the water and weighed.
- The density is calculated using the formula: Density = (mass of sample) / (volume of pycnometer).

## Determination of Refractive Index

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (sodium lamp, D-line)

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned and a few drops of **2-sec-Butylcyclohexanone** are applied.
- The temperature is maintained at 20 °C by circulating water from the constant temperature bath.
- The light source is positioned, and the controls are adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

## Determination of Solubility in Water

Apparatus:

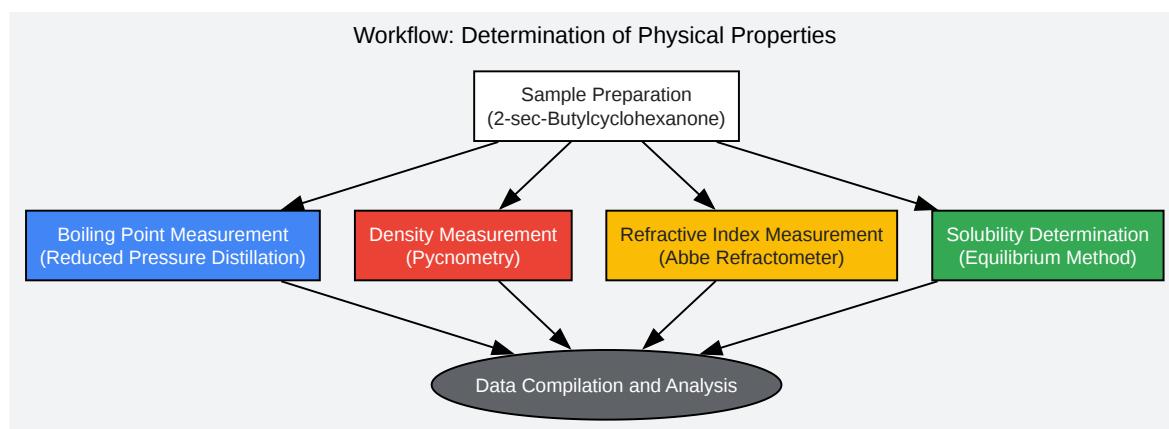
- Scintillation vials or flasks
- Shaker or magnetic stirrer
- Analytical balance
- Centrifuge (optional)
- UV-Vis spectrophotometer or Gas Chromatograph (GC) for quantification

Procedure:

- An excess amount of **2-sec-Butylcyclohexanone** is added to a known volume of deionized water in a vial.
- The mixture is agitated at a constant temperature (e.g., 20 °C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is allowed to stand to let the undissolved compound separate. Centrifugation can be used to aid this separation.
- A sample of the aqueous phase is carefully removed.
- The concentration of **2-sec-Butylcyclohexanone** in the aqueous sample is determined using a suitable analytical method like UV-Vis spectrophotometry or GC.

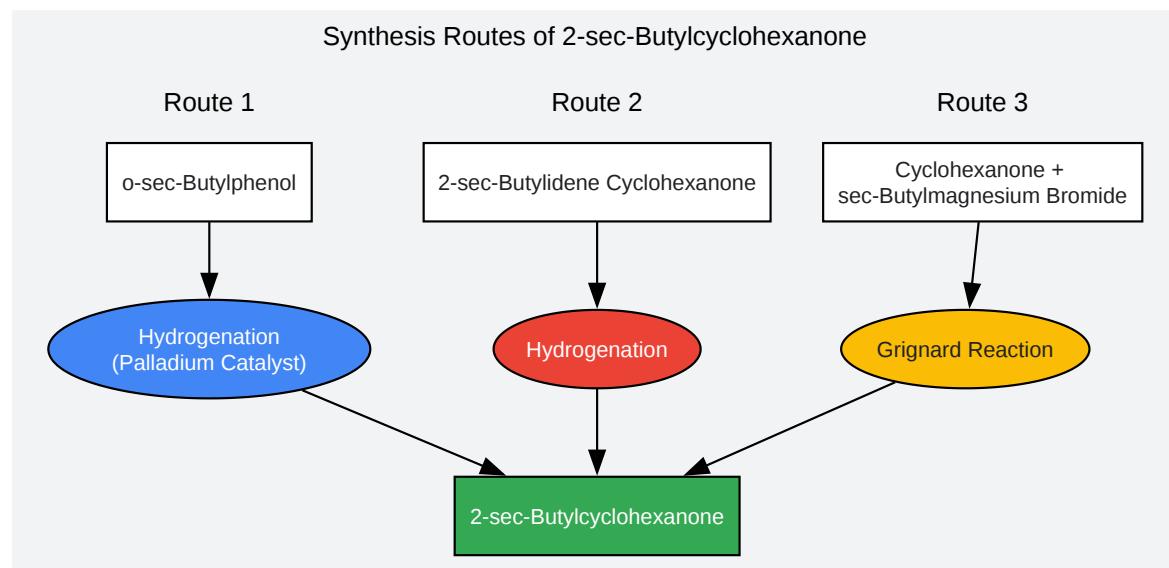
## Visualized Workflows and Syntheses

To further aid in the understanding of the characterization and synthesis of **2-sec-Butylcyclohexanone**, the following diagrams are provided.



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Workflow for the determination of physical properties.



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Synthesis routes for **2-sec-Butylcyclohexanone**.

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